

An In-depth Technical Guide to 3-(4-Fluorophenyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)benzaldehyde

Cat. No.: B112040

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(4-Fluorophenyl)benzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and advanced materials. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis via the Suzuki-Miyaura coupling reaction, and includes relevant safety and spectral data.

Core Properties and Data

3-(4-Fluorophenyl)benzaldehyde, also known as 4'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde, is a versatile aromatic aldehyde. Its structure, featuring a fluorinated biphenyl backbone, makes it a valuable building block in organic synthesis. The presence of the fluorine atom can significantly influence the electronic properties, metabolic stability, and binding affinity of target molecules in drug discovery.

Table 1: Chemical and Physical Properties of **3-(4-Fluorophenyl)benzaldehyde**

Property	Value	Reference(s)
CAS Number	164334-74-1	[1] [2] [3]
Molecular Formula	C ₁₃ H ₉ FO	[1] [4]
Molecular Weight	200.21 g/mol	[1] [4]
Appearance	Solid	[4]
Boiling Point	114-116 °C at 0.7 Torr	[4]
Density (Predicted)	1.173 ± 0.06 g/cm ³	[4]
Storage Temperature	Room Temperature	[4]

Table 2: Synonyms

Synonym
4'-Fluoro-[1,1'-biphenyl]-3-carbaldehyde
4'-Fluorobiphenyl-3-carboxaldehyde
4'-Fluoro-3-biphenylcarboxaldehyde

Synthesis via Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a highly effective method for the synthesis of biaryl compounds, including **3-(4-Fluorophenyl)benzaldehyde**. This palladium-catalyzed cross-coupling reaction involves the reaction of an aryl halide with an arylboronic acid in the presence of a base.

Experimental Protocol

This protocol is a representative procedure for the synthesis of **3-(4-Fluorophenyl)benzaldehyde** based on established Suzuki-Miyaura coupling methodologies for similar compounds.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

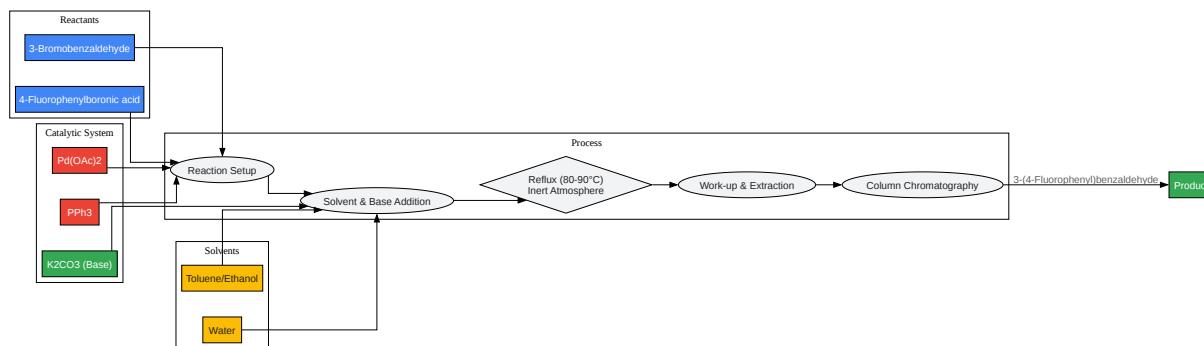
- 3-Bromobenzaldehyde
- 4-Fluorophenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Nitrogen or Argon gas (for inert atmosphere)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a three-necked round-bottom flask equipped with a reflux condenser, a magnetic stir bar, and a nitrogen/argon inlet, add 3-bromobenzaldehyde (1.0 eq), 4-fluorophenylboronic acid (1.2 eq), palladium(II) acetate (0.02 eq), and triphenylphosphine (0.08 eq).
- Solvent and Base Addition: Add a 3:1 mixture of toluene and ethanol to the flask, followed by an aqueous solution of potassium carbonate (2.0 eq).
- Reaction Execution: Purge the reaction mixture with nitrogen or argon for 15-20 minutes. Heat the mixture to reflux (approximately 80-90 °C) with vigorous stirring under an inert atmosphere. Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 4-8 hours.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and water. Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator. Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent to afford pure **3-(4-Fluorophenyl)benzaldehyde**.



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Caption: Experimental workflow for the synthesis of **3-(4-Fluorophenyl)benzaldehyde**.

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information directly implicating **3-(4-Fluorophenyl)benzaldehyde** in specific biological signaling pathways. However, the broader class of benzaldehydes and fluorinated aromatic compounds are known to exhibit a range of

biological activities.^{[9][10]} Benzaldehyde itself has been studied for its potential as an antibiotic modulator.^{[9][11]} The introduction of a fluorophenyl group can enhance biological activity and is a common strategy in the design of kinase inhibitors and other therapeutic agents.^[12]

Further research is required to elucidate the specific mechanism of action and any potential interactions of **3-(4-Fluorophenyl)benzaldehyde** with cellular signaling cascades. As this compound is a versatile intermediate, its biological effects are typically explored in the context of the larger molecules synthesized from it.

Safety Information

Table 3: Hazard and Precautionary Statements

Hazard Statement	Precautionary Statement	Reference(s)
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.	[4]
H315: Causes skin irritation.	P270: Do not eat, drink or smoke when using this product.	[4]
H318: Causes serious eye damage.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
H335: May cause respiratory irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[4]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]	

Spectral Data

The structural confirmation of **3-(4-Fluorophenyl)benzaldehyde** is typically achieved through a combination of spectroscopic techniques. While a comprehensive set of spectra for this specific compound is not readily available in the public domain, the expected spectral characteristics can be inferred from similar structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show signals in the aromatic region (δ 7.0-8.5 ppm) corresponding to the protons on the two phenyl rings. A distinct singlet for the aldehydic proton should appear further downfield (δ 9.5-10.5 ppm).
- ^{13}C NMR: The carbon NMR spectrum will display signals for the aromatic carbons, the carbonyl carbon of the aldehyde (typically δ 190-200 ppm), and the carbon-fluorine bond will exhibit characteristic coupling.
- ^{19}F NMR: The fluorine NMR will show a signal characteristic of a fluorine atom attached to an aromatic ring.

Infrared (IR) Spectroscopy: The IR spectrum is expected to show a strong absorption band for the carbonyl (C=O) stretch of the aldehyde group around 1700 cm^{-1} . Aromatic C-H and C=C stretching vibrations will also be present.

Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 200.21$). Fragmentation patterns will likely involve the loss of the formyl group (-CHO) and other characteristic cleavages of the biphenyl system.

This technical guide provides a foundational understanding of **3-(4-Fluorophenyl)benzaldehyde** for researchers and professionals in the fields of chemistry and drug development. Further experimental investigation is encouraged to fully characterize this versatile compound and explore its potential applications.

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